

in vitro activity of AS-605240

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Compound of Interest

Compound Name: AS-605240
CAS No.: 1287651-14-2
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An In-Depth Technical Guide on the In Vitro Activity of **AS-605240**

Abstract

AS-605240 is a potent, selective, and orally active inhibitor of phosphoinositide 3-kinase γ (PI3K γ).^[1] As an ATP-competitive inhibitor, it demonstrates significant selectivity for the γ isoform over other Class I PI3K isoforms, making it a valuable tool for investigating the specific roles of PI3K γ in various physiological and pathological processes, particularly in inflammation and immune responses.^{[1][2][3]} This document provides a comprehensive overview of the in vitro biological activity of **AS-605240**, including detailed experimental protocols and visualizations of its mechanism of action.

Mechanism of Action

AS-605240 functions as an ATP-competitive inhibitor of PI3K γ .^{[1][4]} By binding to the ATP-binding pocket of the enzyme, it blocks the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to the second messenger phosphatidylinositol-3,4,5-trisphosphate (PIP3).^{[1][5]} This action prevents the recruitment and activation of downstream effector proteins, most notably the serine/threonine kinase Akt (also known as PKB), thereby disrupting the entire

signaling cascade that is crucial for cellular processes like chemotaxis, cell growth, proliferation, and survival.^{[1][3]}

Data Presentation: In Vitro Inhibitory Activity

The inhibitory potency and selectivity of **AS-605240** have been characterized through various in vitro assays.

Table 1: Isoform Selectivity in Cell-Free Kinase Assays

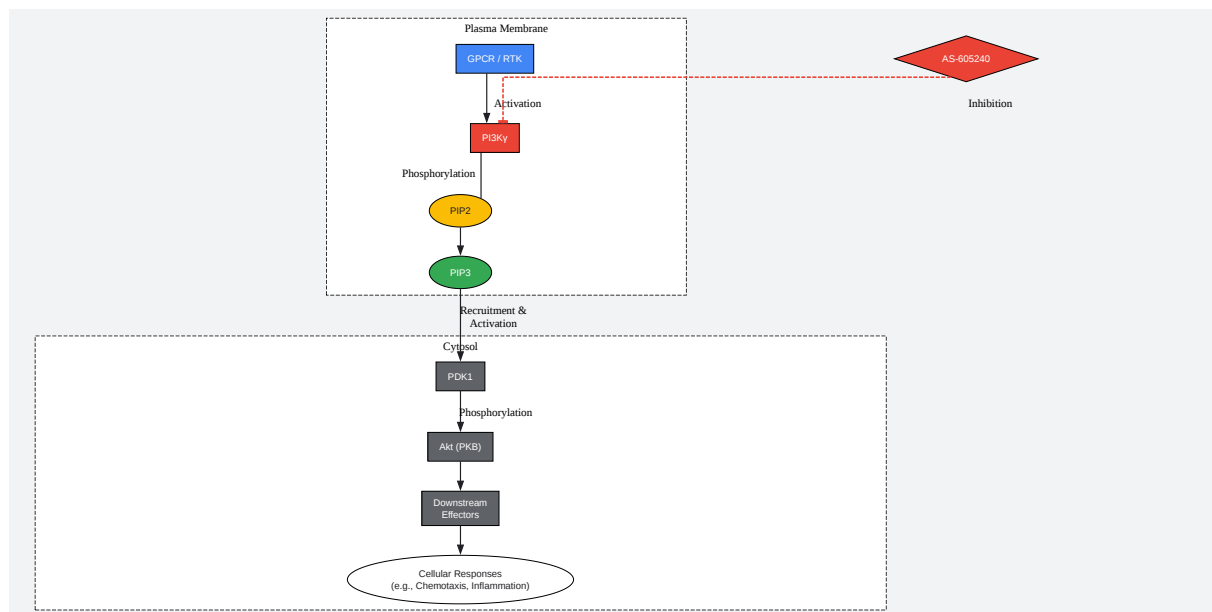
PI3K Isoform	IC50 (nM)	Ki (nM)	Selectivity vs. PI3Ky
PI3Ky	8 ^{[2][3]}	7.8 ^[2]	1-fold
PI3Kα	60 ^{[2][3]}	-	~7.5-fold ^[3]
PI3Kβ	270 ^{[2][3]}	-	~34-fold ^{[2][3]}
PI3Kδ	300 ^{[2][3]}	-	~37.5-fold ^{[2][3]}

Table 2: Cellular Activity in Murine Macrophages (RAW 264.7)

Assay	Stimulus	IC50
PKB/Akt Phosphorylation	C5a	90 nM ^{[1][2]}
Chemotaxis	MCP-1	5.31 μM ^[2]

Signaling Pathway

AS-605240 primarily targets the PI3Ky/Akt signaling pathway, which is a critical regulator of inflammatory and immune responses.



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Caption: PI3K/Akt signaling pathway inhibition by **AS-605240**.

Experimental Protocols

In Vitro PI3K Lipid Kinase Assay

This protocol details the procedure for measuring the kinase activity of PI3K isoforms and the inhibitory effect of **AS-605240** in a cell-free system.[3]

Objective: To determine the IC₅₀ values of **AS-605240** against Class I PI3K isoforms (α , β , γ , δ).

Materials:

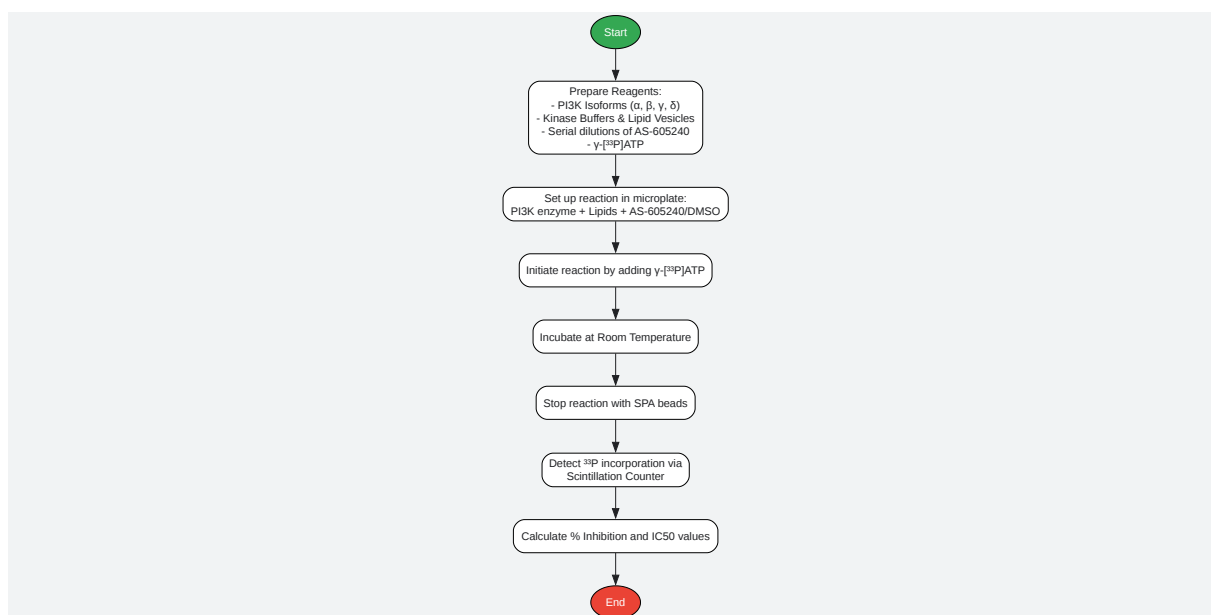
- Recombinant human PI3K isoforms (α , β , γ , δ)

- Kinase Buffer (specific to each isoform)
- Lipid Vesicles (e.g., PtdIns/PtdSer)
- **AS-605240** (serially diluted in DMSO)
- γ -[³³P]ATP
- Neomycin-coated Scintillation Proximity Assay (SPA) beads
- Microplate scintillation counter

Methodology:

- Compound Preparation: Prepare serial dilutions of **AS-605240** in DMSO.
- Reaction Setup: In a microplate, combine the specific purified PI3K isoform, kinase buffer, and lipid vesicles with either **AS-605240** or a DMSO vehicle control.
- Isoform-Specific Conditions:
 - PI3K γ : Incubate 100 ng of enzyme with lipid vesicles (18 μ M PtdIns, 250 μ M PtdSer) and 15 μ M ATP containing γ -[³³P]ATP. The buffer should include 10 mM MgCl₂ and 0.1% Na Cholate.[3]
 - PI3K α : Incubate 60 ng of enzyme with lipid vesicles (212 μ M PtdIns, 58 μ M PtdSer) and 89 μ M ATP containing γ -[³³P]ATP.[2][3]
 - PI3K β : Incubate 100 ng of enzyme with lipid vesicles (225 μ M PtdIns, 45 μ M PtdSer) and 70 μ M ATP containing γ -[³³P]ATP in a buffer with 4 mM MgCl₂. [2]
 - PI3K δ : Incubate 90 ng of enzyme with lipid vesicles (100 μ M PtdIns, 170 μ M PtdSer) and 65 μ M ATP containing γ -[³³P]ATP in a buffer with 1 mM MgCl₂. [2]
- Initiation and Incubation: Start the kinase reaction by adding the ATP mixture. Incubate at room temperature for a specified time (e.g., 2 hours).[2]

- Termination and Detection: Stop the reaction by adding SPA beads.[2] Measure the incorporation of ^{33}P into the lipid substrate using a microplate scintillation counter.
- Data Analysis: Calculate the percent inhibition for each **AS-605240** concentration relative to the DMSO control and determine the IC₅₀ value using non-linear regression analysis.



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Caption: Workflow for an in vitro PI3K lipid kinase assay.

Inhibition of PKB/Akt Phosphorylation Assay

This protocol describes a cell-based assay to measure the inhibitory effect of **AS-605240** on the PI3K signaling pathway.[1][2]

Objective: To determine the IC₅₀ of **AS-605240** for the inhibition of agonist-induced Akt phosphorylation.

Materials:

- RAW 264.7 mouse macrophage cells
- Cell culture medium (e.g., DMEM)
- Serum-free medium
- **AS-605240** (dissolved in DMSO)
- Stimulant (e.g., 50 nM C5a)
- Cell lysis buffer
- Phosphorylated Ser473 Akt-specific antibody
- ELISA or Western Blotting reagents

Methodology:

- Cell Culture: Culture RAW 264.7 cells to an appropriate confluency.
- Starvation: Starve the cells in serum-free medium for at least 3 hours to reduce basal Akt phosphorylation.^[2]
- Inhibitor Treatment: Pre-treat the cells with varying concentrations of **AS-605240** or DMSO (vehicle control) for 30 minutes.^[2]
- Stimulation: Stimulate the cells with a PI3Ky-dependent agonist, such as 50 nM C5a, for 5 minutes to induce Akt phosphorylation.^{[1][2]}
- Cell Lysis: Immediately wash the cells with cold PBS and lyse them to extract total protein.
- Detection: Measure the levels of phosphorylated Akt (Ser473) using a standard ELISA or Western Blot protocol with a phospho-specific antibody.
- Data Analysis: Normalize the phosphorylated Akt signal to total Akt or a loading control. Calculate the percent inhibition for each **AS-605240** concentration and determine the IC50

value.

Chemotaxis Assay

This protocol outlines a method to assess the effect of **AS-605240** on chemoattractant-induced cell migration.^{[1][2]}

Objective: To measure the inhibition of MCP-1-induced chemotaxis in RAW 264.7 cells.

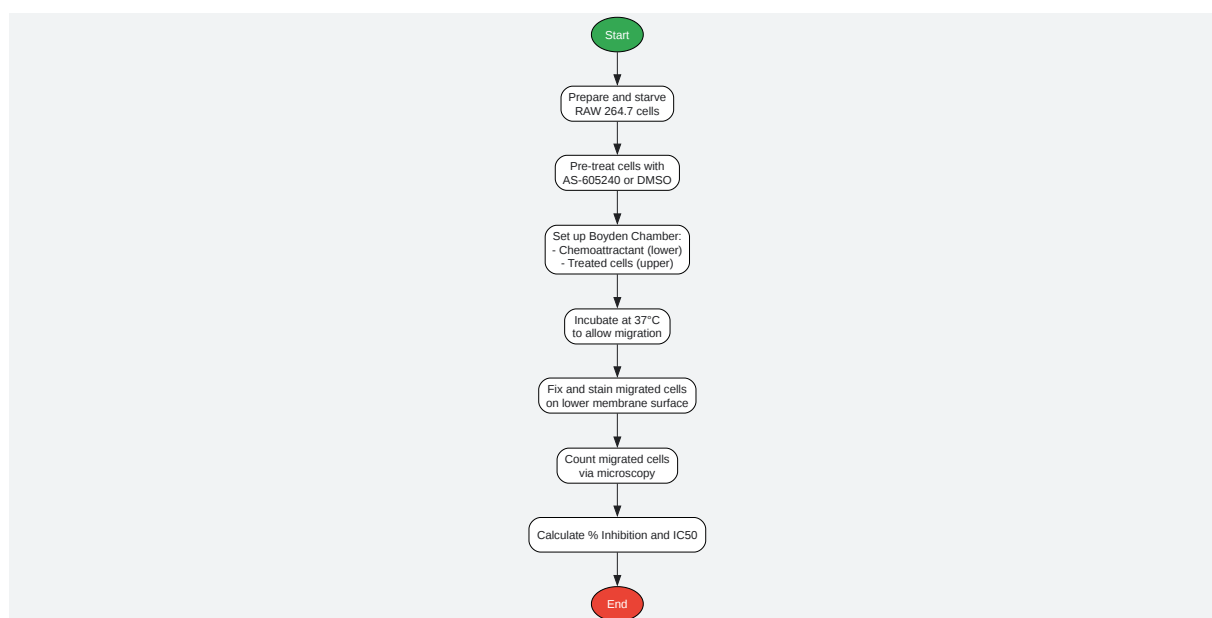
Materials:

- RAW 264.7 cells
- Chemotaxis chamber (e.g., Boyden chamber with polycarbonate membrane)
- Chemoattractant (e.g., MCP-1)
- **AS-605240**
- Cell staining solution (e.g., Diff-Quik)

Methodology:

- **Cell Preparation:** Resuspend serum-starved RAW 264.7 cells in a serum-free medium. Pre-incubate the cells with various concentrations of **AS-605240** or a DMSO control.
- **Chamber Setup:** Place the chemoattractant (MCP-1) in the lower wells of the chemotaxis chamber. Place the cell suspension in the upper chamber (insert).
- **Incubation:** Incubate the chamber for a sufficient time (e.g., 2-4 hours) at 37°C to allow cell migration through the membrane.
- **Cell Fixation and Staining:** Remove non-migrated cells from the upper surface of the membrane. Fix and stain the migrated cells on the lower surface.
- **Quantification:** Count the number of migrated cells in several fields of view under a microscope.

- Data Analysis: Calculate the percentage of inhibition of chemotaxis for each concentration of **AS-605240** and determine the IC₅₀ value.



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Caption: General workflow for a cell chemotaxis assay.

Conclusion

AS-605240 is a well-characterized and highly selective inhibitor of PI3Kγ.[1][3] Its in vitro profile demonstrates potent inhibition of the PI3Kγ isoform in enzymatic assays and effective blockade of the downstream PI3K/Akt signaling pathway in relevant cell-based models, leading to the suppression of key cellular functions like chemotaxis.[1][2] The detailed data and protocols provided in this guide offer a solid foundation for researchers to utilize **AS-605240** as a specific pharmacological tool to investigate the biological roles of PI3Kγ.

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